

IACS-8779 Disodium: A Deep Dive into Downstream Signaling Pathways

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Compound of Interest

Compound Name: IACS-8779 disodium

Cat. No.: B15611295

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Introduction

IACS-8779 disodium is a potent and specific synthetic agonist of the Stimulator of Interferator Genes (STING) protein. As a key mediator of innate immunity, the activation of the STING pathway by IACS-8779 initiates a cascade of downstream signaling events, culminating in a robust anti-tumor immune response. This technical guide provides an in-depth exploration of the core downstream signaling pathways modulated by IACS-8779, complete with quantitative data, detailed experimental protocols, and visual representations of the molecular interactions.

Core Mechanism of Action: The cGAS-STING Pathway

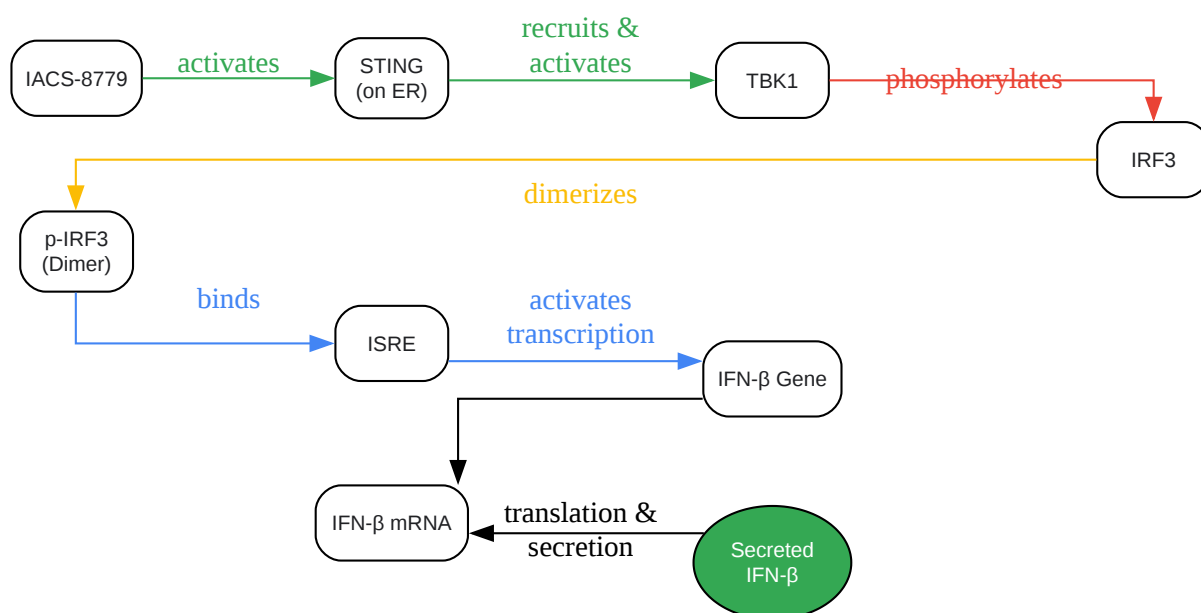
IACS-8779 functions as a cyclic dinucleotide (CDN) mimetic, directly binding to and activating the STING protein, which is primarily localized on the endoplasmic reticulum. This activation triggers a conformational change in STING, leading to its translocation to the Golgi apparatus and subsequent recruitment and activation of TANK-binding kinase 1 (TBK1).

Key Downstream Signaling Cascades

The activation of the STING-TBK1 signaling axis by IACS-8779 initiates two primary downstream pathways that are crucial for its immunomodulatory and anti-tumor effects: the Interferon Regulatory Factor 3 (IRF3) pathway and the Nuclear Factor kappa-B (NF- κ B) pathway.

The IRF3 Pathway and Type I Interferon Production

Activated TBK1 phosphorylates the transcription factor IRF3. This phosphorylation event causes IRF3 to dimerize and translocate to the nucleus, where it binds to Interferon-Stimulated Response Elements (ISREs) in the promoter regions of genes encoding for type I interferons, most notably Interferon-beta (IFN- β). The subsequent transcription and secretion of IFN- β is a hallmark of STING pathway activation.

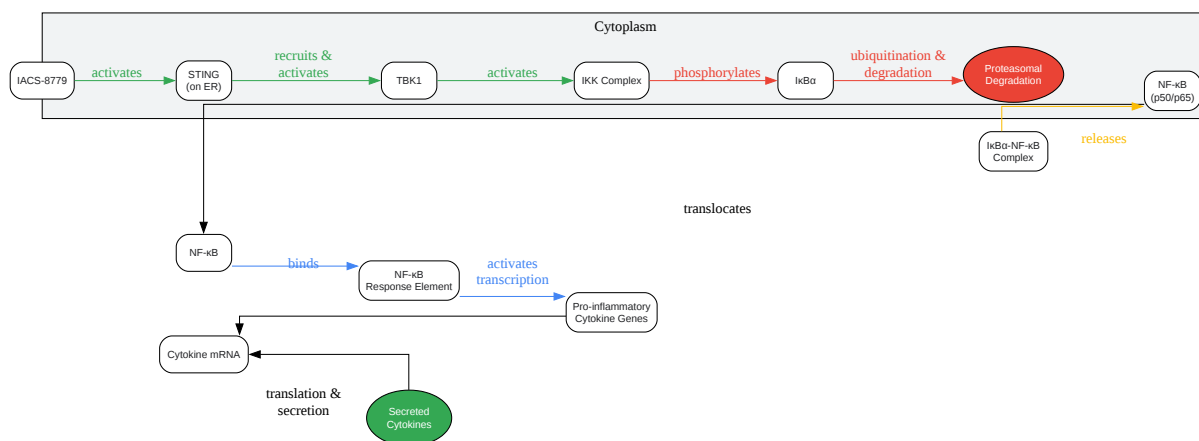


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Caption: IACS-8779 activates the STING-TBK1-IRF3 signaling axis.

The NF- κ B Pathway and Pro-inflammatory Cytokine Production

In addition to activating IRF3, the activated STING-TBK1 complex also leads to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates the inhibitory protein I κ B α , targeting it for ubiquitination and proteasomal degradation. The degradation of I κ B α releases the NF- κ B transcription factor (typically a heterodimer of p50 and p65 subunits), allowing it to translocate to the nucleus. In the nucleus, NF- κ B binds to its specific DNA response elements and drives the transcription of a wide array of pro-inflammatory cytokines and chemokines, such as TNF- α , IL-6, and various CCL and CXCL chemokines.



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Caption: IACS-8779-induced activation of the NF- κ B signaling pathway.

Tertiary Signaling: The JAK/STAT Pathway and Interferon-Stimulated Genes

The IFN- β secreted as a result of IRF3 activation acts in both an autocrine and paracrine manner by binding to the type I interferon receptor (IFNAR). This binding event activates the Janus kinase (JAK) signal transducer and activator of transcription (STAT) pathway. Specifically, JAK1 and TYK2, which are associated with the IFNAR subunits, are activated and subsequently phosphorylate STAT1 and STAT2. The phosphorylated STAT1 and STAT2 dimerize and, along with IRF9, form the Interferon-Stimulated Gene Factor 3 (ISGF3) complex. ISGF3 then translocates to the nucleus and binds to ISREs, driving the transcription of a large number of Interferon-Stimulated Genes (ISGs). These ISGs have diverse functions, including anti-viral activity, modulation of apoptosis, and enhancement of antigen presentation, all of which contribute to the anti-tumor immune response.



Quantitative Data Summary

Table 1: In Vitro Activity of IACS-8779 in Reporter Cell Lines

Cell Line	Reporter Pathway	EC50 (μM)
THP1-Dual™ (Human)	IRF3 (Luciferase)	~0.1 - 1
THP1-Dual™ (Human)	NF-κB (SEAP)	~0.1 - 1
J774-Dual™ (Murine)	IRF3 (Luciferase)	~0.1 - 1
J774-Dual™ (Murine)	NF-κB (SEAP)	~0.1 - 1

Note: EC50 values are estimated from published dose-response curves and may vary between experiments.

Experimental Protocols

IRF3 and NF-κB Reporter Assays

Objective: To quantify the activation of the IRF3 and NF-κB pathways in response to IACS-8779.

Cell Lines:

- THP1-Dual™ (InvivoGen, cat. no. thpd-nfis)
- J774-Dual™ (InvivoGen, cat. no. j774d-nfis)

Methodology:

- Seed THP1-Dual™ or J774-Dual™ cells in a 96-well plate at a density of 1×10^5 cells/well.
- Prepare serial dilutions of **IACS-8779 disodium** in cell culture medium.
- Add the IACS-8779 dilutions to the cells and incubate for 18-24 hours at 37°C in a 5% CO₂ incubator.
- For IRF3 activation (Luciferase):
 - Add a luciferase substrate (e.g., QUANTI-Luc™) to each well.
 - Measure luminescence using a plate reader.

- For NF-κB activation (SEAP):
 - Collect the cell culture supernatant.
 - Add a SEAP detection reagent (e.g., QUANTI-Blue™) to the supernatant.
 - Incubate at 37°C until a color change is observed.
 - Measure absorbance at the appropriate wavelength (e.g., 620-655 nm).
- Calculate EC50 values by plotting the dose-response curves.

IFN-β Secretion Assay (ELISA)

Objective: To measure the amount of IFN-β secreted by cells following treatment with IACS-8779.

Cell Line:

- THP-1 cells

Methodology:

- Seed THP-1 cells in a 24-well plate at a density of 5×10^5 cells/well.
- Treat the cells with various concentrations of IACS-8779 for 24 hours.
- Collect the cell culture supernatant.
- Perform an Enzyme-Linked Immunosorbent Assay (ELISA) for human IFN-β according to the manufacturer's instructions (e.g., using a commercially available kit).
- Briefly, coat a 96-well plate with a capture antibody for human IFN-β.
- Add the cell culture supernatants and a standard curve of recombinant human IFN-β.
- Add a detection antibody conjugated to an enzyme (e.g., HRP).
- Add a substrate and measure the resulting colorimetric change using a plate reader.

- Quantify the concentration of IFN- β in the samples by comparing to the standard curve.

Western Blot for Phosphorylated Proteins

Objective: To detect the phosphorylation of key signaling proteins (TBK1, IRF3, STAT1) upon IACS-8779 treatment.

Cell Line:

- THP-1 or other relevant cell lines.

Methodology:

- Treat cells with IACS-8779 for various time points (e.g., 0, 15, 30, 60 minutes).
- Lyse the cells and determine protein concentration.
- Separate protein lysates by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and probe with primary antibodies specific for phosphorylated TBK1 (p-TBK1), phosphorylated IRF3 (p-IRF3), and phosphorylated STAT1 (p-STAT1).
- Probe separate blots with antibodies for total TBK1, IRF3, and STAT1 as loading controls.
- Incubate with HRP-conjugated secondary antibodies.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and imaging system.

Conclusion

IACS-8779 disodium is a powerful tool for interrogating the cGAS-STING pathway and its downstream consequences. Its ability to potently activate the IRF3 and NF- κ B pathways, leading to the production of type I interferons and a cascade of pro-inflammatory cytokines, underscores its therapeutic potential in immuno-oncology. The experimental protocols and data presented in this guide provide a solid foundation for researchers to further explore the intricate signaling networks modulated by this promising STING agonist.

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